

disilylsilane vs dichlorosilane film quality

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Disilylsilane

CAS No.: 7783-26-8

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Dichlorosilane (DCS) at a Glance

The table below summarizes key properties and uses of Dichlorosilane based on current literature [1] [2].

Aspect	Description
Chemical Formula	SiH_2Cl_2 [2]
Major Application	Silicon nitride (SiN) deposition via LPCVD with ammonia (NH_3) [2].
Key Advantage	Lower decomposition temperature and higher growth rate of silicon crystals [2].
Typical Use Case	Production of thick, semiconducting epitaxial silicon layers for microelectronics [2].
Relevant Process	Produced predominantly via disproportionation of trichlorosilane [1] [2].

Experimental Context for Dichlorosilane

The data on Dichlorosilane comes from studies on its use in chemical vapor deposition (CVD) processes:

- Detailed Protocol:** One study designed a **multi-tasking reactive distillation column** for producing silane, dichlorosilane, and monochlorosilane [1]. The process is based on the **disproportionation of trichlorosilane (TCS)**, which is a key industrial method for DCS production [1]. The kinetic data for

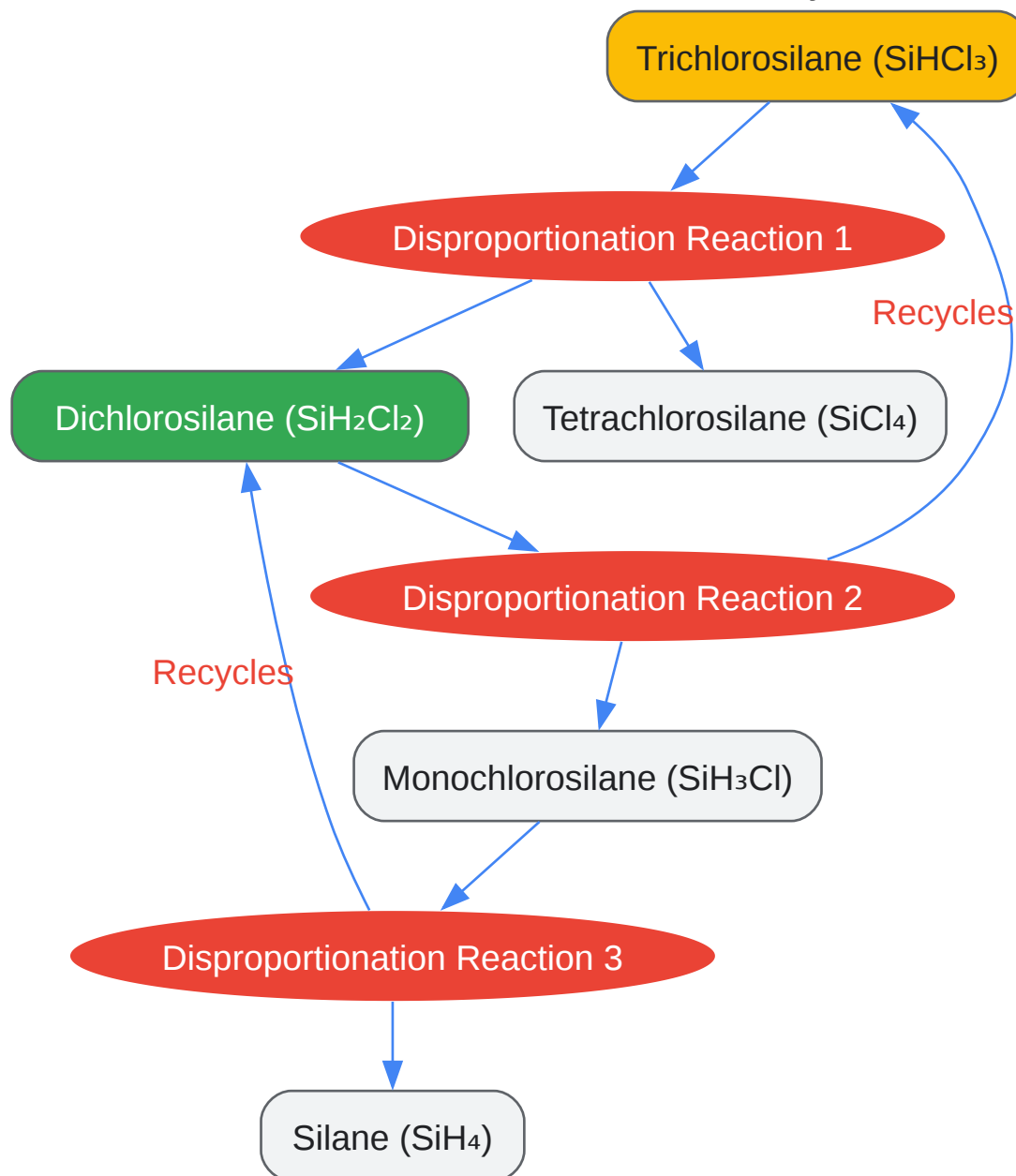
the involved redistribution reactions were taken from established literature and modeled using commercial simulation software [1].

- **Film Quality Finding:** In LPCVD for silicon nitride, using a **higher concentration of DCS relative to ammonia (e.g., 16:1)** has been reported to result in **lower stress nitride films** [2]. Controlling film stress is critical for the mechanical stability and performance of the coatings.

Dichlorosilane Production Pathway

To visualize the industrial production process of dichlorosilane mentioned in the research, here is a flowchart of the chemical reactions involved in the reactive distillation column [1].

Dichlorosilane Production Pathway



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This diagram illustrates the interconnected redistribution reactions that allow a single reactive distillation column to produce multiple silane products, with DCS as a key intermediate [1].

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References

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2. - Wikipedia Dichlorosilane [en.wikipedia.org]

To cite this document: Smolecule. [disilylsilane vs dichlorosilane film quality]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1893276#disilylsilane-vs-dichlorosilane-film-quality>]

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